

# Preliminary Toxicological Data of 2,4-Dichloro-6-methylaniline: A Technical Overview

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Compound of Interest		
Compound Name:	2,4-Dichloro-6-methylaniline	
Cat. No.:	B042851	Get Quote

For the attention of: Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes publicly available preliminary toxicological information for **2,4-Dichloro-6-methylaniline** (CAS No. 30273-00-8). It is intended for informational purposes for a scientific audience. A comprehensive toxicological assessment requires further detailed investigation. No specific quantitative toxicological studies such as LD50, NOAEL, or LOAEL values, nor detailed experimental protocols for this specific compound, were found in the public domain during the literature search.

**Chemical and Physical Properties** 

Property	Value	Source
Molecular Formula	C7H7Cl2N	[1][2][3][4]
Molecular Weight	176.04 g/mol	[3][4]
Appearance	White to pale cream solid/powder	[2]
Melting Point	42-46 °C	[5][6]
IUPAC Name	2,4-dichloro-6-methylaniline	[1][2]
CAS Number	30273-00-8	[1][2][3][5]



## **Hazard Identification and Classification**

Based on aggregated GHS data, **2,4-Dichloro-6-methylaniline** is classified with the following hazards.[1]

#### **GHS Hazard Statements:**

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Signal Word: Warning

#### Hazard Classifications:

- Acute Toxicity, Oral (Category 4)[1]
- Skin Irritation (Category 2)[1]
- Eye Irritation (Category 2)[1]
- Specific target organ toxicity Single exposure (Category 3), Respiratory tract irritation[1]

# Toxicological Profile Insights from Structural Analogs

Due to the limited direct toxicological data for **2,4-Dichloro-6-methylaniline**, information from structurally related compounds, such as other dichloroanilines and aromatic amines, can provide preliminary insights into its potential toxicological profile.

## **Genotoxicity and Carcinogenicity**

Aromatic amines as a class are known for their potential genotoxicity and carcinogenicity, which is often mediated by their metabolic activation to reactive nitrenium ions.[7][8]



- Genotoxicity: While no specific genotoxicity data for 2,4-Dichloro-6-methylaniline was identified, studies on other aniline derivatives suggest that the position and nature of substituents on the aniline ring influence their mutagenic potential.[7] For instance, methylation can have a stabilizing effect on the nitrenium ion, potentially increasing genotoxicity, while chlorination can have a destabilizing effect.[7]
- Carcinogenicity: No carcinogenicity studies for **2,4-Dichloro-6-methylaniline** were found. However, other chlorinated anilines and methylated anilines have been investigated for their carcinogenic potential.[8][9] For example, 4-chloroaniline is classified as a Category 1B carcinogen.[9] Some trimethylaniline isomers have been shown to induce tumors in animal studies.[10] Given these findings in related compounds, the carcinogenic potential of **2,4-Dichloro-6-methylaniline** warrants further investigation.

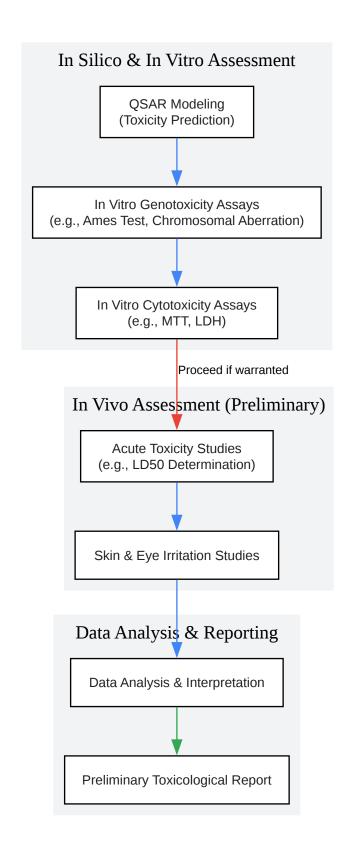
## Methemoglobinemia

A common toxicological effect of aniline and its derivatives is the induction of methemoglobinemia, a condition where the iron in hemoglobin is oxidized, reducing its oxygen-carrying capacity.[9][11] This can lead to cyanosis, fatigue, and at high concentrations, can be life-threatening.[11] It is plausible that **2,4-Dichloro-6-methylaniline** could also induce methemoglobinemia.

## General Experimental Workflow for Toxicological Assessment

The following diagram illustrates a general workflow for the preliminary toxicological assessment of a chemical compound like **2,4-Dichloro-6-methylaniline**.





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